

A Technical Guide to the Safety, Hazards, and Handling of Pentamethylbenzene

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Compound of Interest

Compound Name: Pentamethylbenzene

Cat. No.: B147382

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Introduction: **Pentamethylbenzene** (CAS No. 700-12-9) is a substituted aromatic hydrocarbon widely utilized in organic synthesis and chemical research.^{[1][2]} Its applications include acting as a precursor for more complex aromatic derivatives and in the preparation of materials like nitropentamethylbenzene.^[1] Given its flammable and irritant nature, a comprehensive understanding of its safety profile and handling requirements is paramount for researchers, scientists, and drug development professionals. This guide provides an in-depth overview of the hazards, safe handling protocols, and emergency procedures associated with **pentamethylbenzene**, ensuring a secure laboratory environment.

Chemical and Physical Properties

Pentamethylbenzene is a colorless to off-white or pale yellow crystalline solid at room temperature.^{[1][3][4]} It has a faint aromatic odor.^[1] A summary of its key physical and chemical properties is presented below.

Property	Value	Source(s)
CAS Number	700-12-9	[3][5][6]
Molecular Formula	C ₁₁ H ₁₆	[5][6][7]
Molecular Weight	148.24 - 148.25 g/mol	[5][6][7][8]
Appearance	Off-white / pale yellow powder solid	[1][3][4]
Melting Point	49 - 52 °C / 120.2 - 125.6 °F	[4][8]
Boiling Point	231 °C / 447.8 °F	[4][8]
Flash Point	91 °C / 195.8 °F	[4][7]
Density	0.917 g/cm ³ (at 20-25 °C)	[4][8][9]
Vapor Pressure	0.03 mmHg	[5]
Water Solubility	Limited / No information available	[1][4][7]

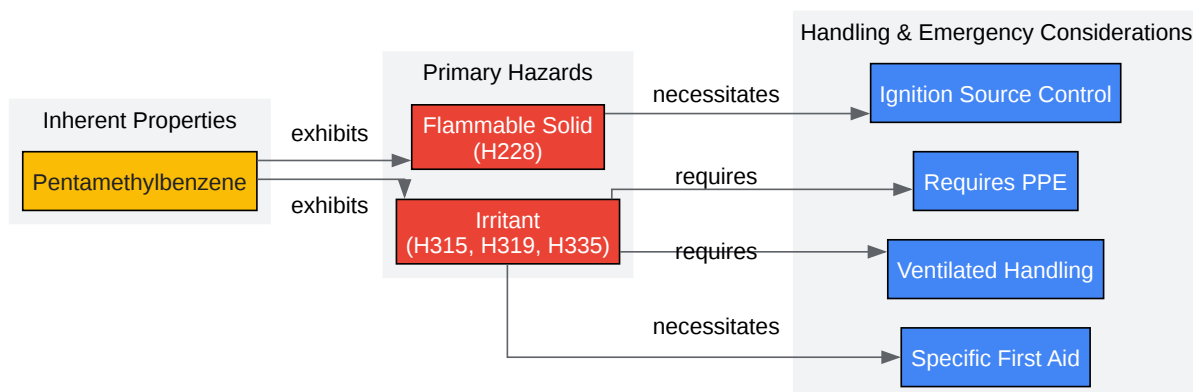
Hazard Identification and Classification

Pentamethylbenzene is classified as a hazardous chemical under the OSHA Hazard Communication Standard (29 CFR 1910.1200).[3] The primary hazards are its flammability and its irritant effects on the skin, eyes, and respiratory system.[1][5][6]

Hazard Class	GHS Category	Hazard Statement	Source(s)
Flammable Solids	Category 1 / 2	H228: Flammable solid	[1] [5] [6] [7]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[1] [5] [6] [9]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	[1] [5] [6] [9]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[1] [5] [6] [9]

Signal Word:Warning[\[3\]](#)[\[4\]](#)[\[9\]](#)

Hazard Pictograms:



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Core hazard properties and their logical consequences for handling.

Toxicological Profile

The toxicological properties of **pentamethylbenzene** have not been fully investigated.[3]
However, available data indicates it poses an irritation hazard upon exposure.[1]

Endpoint	Finding	Notes	Source(s)
Acute Toxicity	Data not available; generally considered low.	The toxicological properties have not been fully investigated.	[1][3]
Skin Irritation	Causes skin irritation.	Prolonged contact may induce dermatitis in sensitive individuals.	[1][5][9]
Eye Irritation	Causes serious eye irritation.	Direct contact can cause redness and pain.	[1][5][9]
Respiratory Irritation	May cause respiratory irritation.	Inhalation of dust or vapors may cause dizziness or headaches.	[1][5][9]
Carcinogenicity	No conclusive evidence.	Not classified as a known or probable human carcinogen by IARC or EPA.	[1][6]
Germ Cell Mutagenicity	No information available.		[3]
Aspiration Hazard	Not applicable (solid).		[4]

One study notes that **pentamethylbenzene** induces hepatic microsomal cytochrome P-450 and associated monooxygenases.[5]

Safe Handling and Storage

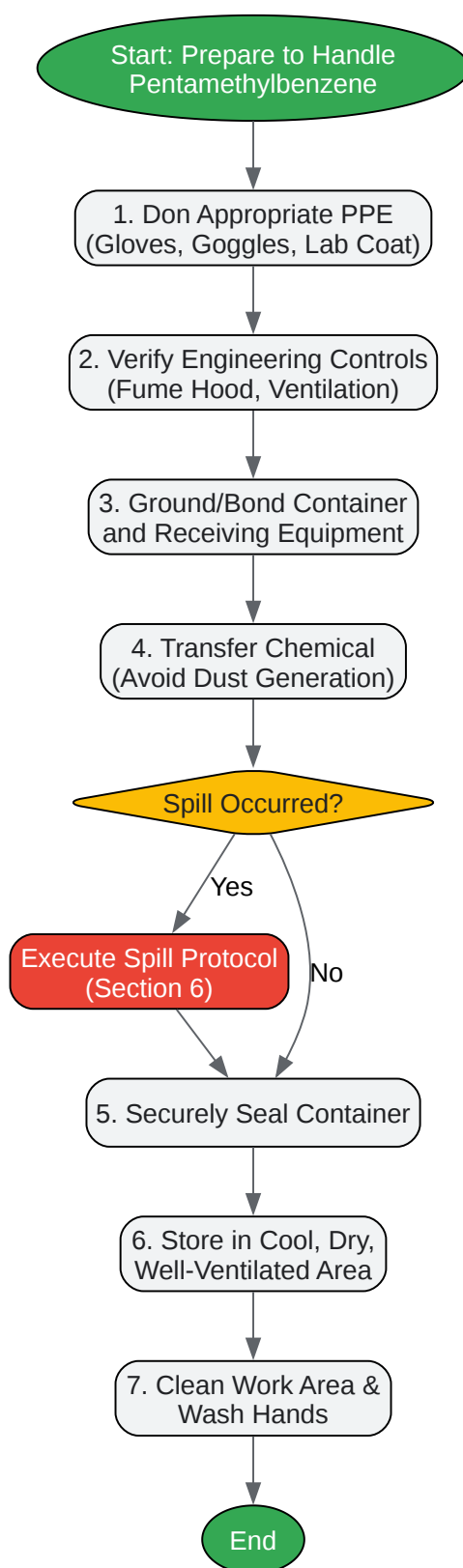
Adherence to proper handling and storage procedures is critical to minimize risks associated with **pentamethylbenzene**.

Handling:

- Ventilation: Use only outdoors or in a well-ventilated area.^{[1][6]} Ensure adequate ventilation, especially in confined areas.^{[3][4]}
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.^{[3][6]} No smoking.^{[6][7]}
- Static Discharge: Take precautionary measures against static discharges.^{[3][6]} Ground and bond container and receiving equipment.^{[1][6]}
- Personal Contact: Avoid contact with skin, eyes, and clothing.^[3] Avoid breathing dust.^[6] Do not ingest.^[3]
- Hygiene: Wash hands thoroughly after handling.^[6] Handle in accordance with good industrial hygiene and safety practice.^[3]

Storage:

- Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place.^{[1][3][6]}
- Incompatible Materials: Store away from strong oxidizing agents.^{[1][3][4]}
- Security: Store locked up.^{[1][6][9]}



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*A standard workflow for the safe handling of **pentamethylbenzene**.*

Exposure Controls and Personal Protective Equipment (PPE)

Currently, no specific occupational exposure limits have been established for **pentamethylbenzene**.^{[3][4]} Engineering controls and appropriate PPE are the primary methods for minimizing exposure.

Engineering Controls:

- Ensure adequate ventilation, particularly in confined spaces.^{[3][4]}
- Use explosion-proof electrical, ventilating, and lighting equipment.^{[3][6]}
- Eye wash stations and safety showers should be readily available.

Personal Protective Equipment:

Protection Type	Specification	Source(s)
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles (OSHA 29 CFR 1910.133 or European Standard EN166).	^{[3][4]}
Skin Protection	Wear appropriate protective gloves (e.g., Nitrile rubber) and clothing to prevent skin exposure. Long-sleeved clothing is recommended.	^{[3][4][10]}
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if irritation or other symptoms are experienced. A dust mask (N95) or particle filter (P3) is recommended.	^{[3][4]}

Emergency and First Aid Procedures

Immediate and appropriate action is crucial in the event of an exposure, spill, or fire.

First Aid Measures:

- **Inhalation:** Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek medical attention if symptoms occur.[\[3\]](#)[\[4\]](#)[\[11\]](#)
- **Skin Contact:** Immediately remove contaminated clothing. Wash the affected skin with plenty of soap and water for at least 15 minutes.[\[3\]](#)[\[4\]](#)[\[6\]](#) If skin irritation persists, consult a physician.[\[3\]](#)[\[4\]](#)
- **Eye Contact:** Immediately rinse eyes with plenty of water for at least 15 minutes, also under the eyelids.[\[3\]](#)[\[4\]](#) Remove contact lenses if present and easy to do.[\[6\]](#) Seek medical attention.[\[3\]](#)[\[4\]](#)
- **Ingestion:** Clean the mouth with water and then drink plenty of water.[\[4\]](#) Seek medical attention if symptoms occur.[\[4\]](#)[\[11\]](#)

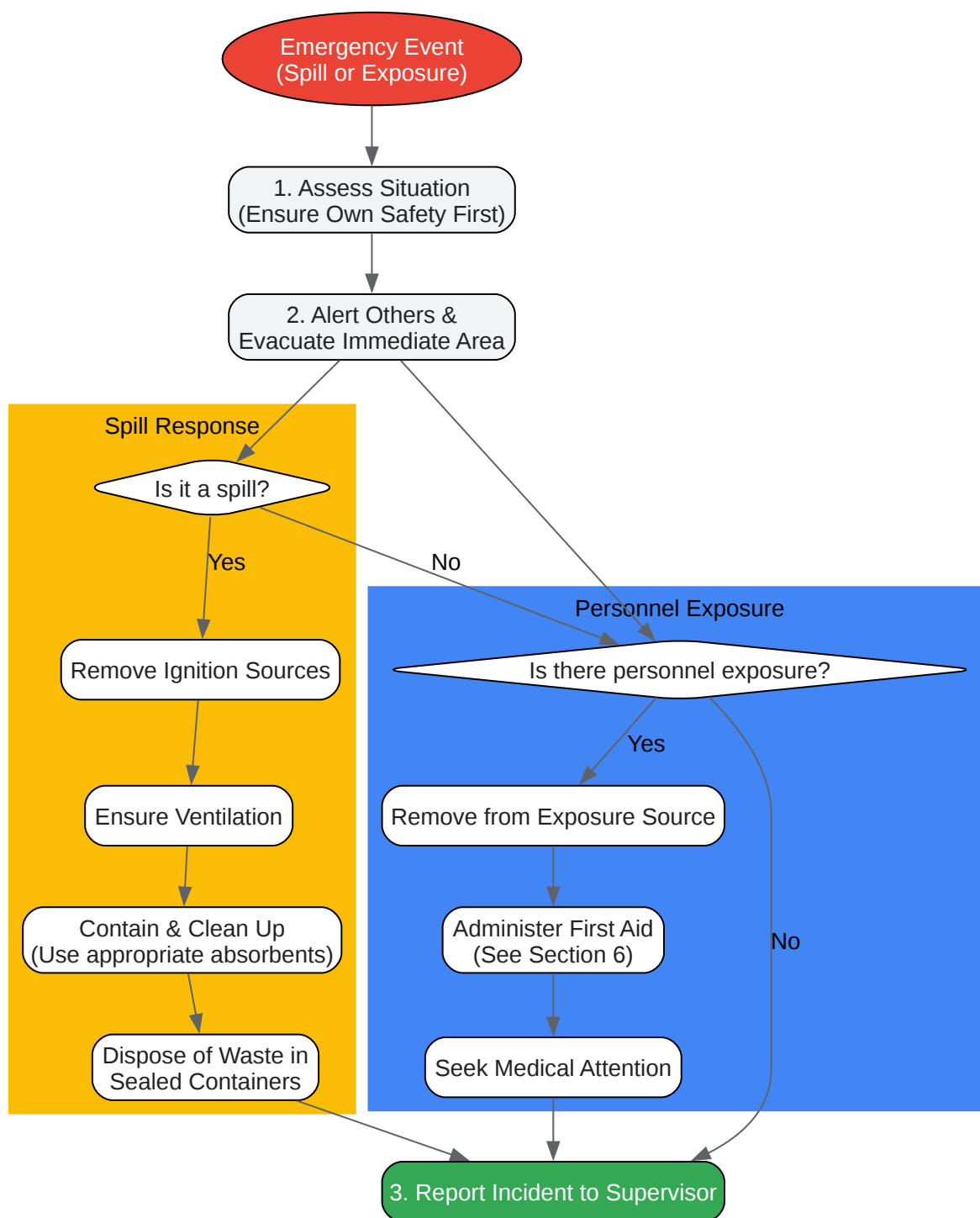
Fire-Fighting Measures:

- **Suitable Extinguishing Media:** Use CO₂, dry chemical powder, alcohol-resistant foam, or water spray/mist to extinguish.[\[3\]](#)[\[4\]](#)[\[7\]](#)[\[9\]](#)
- **Specific Hazards:** The material is combustible and can form explosive mixtures with air.[\[6\]](#)[\[7\]](#) Containers may explode when heated.[\[3\]](#)[\[7\]](#) Hazardous combustion products include carbon monoxide and carbon dioxide.[\[3\]](#)[\[7\]](#)
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[3\]](#)

Accidental Release Measures:

- **Personal Precautions:** Ensure adequate ventilation and remove all sources of ignition.[\[3\]](#) Avoid contact with the substance and avoid dust formation.[\[3\]](#)[\[6\]](#)

- Containment & Clean-up: Sweep or shovel the spilled material into a suitable, closed container for disposal.[3] Do not let the product enter drains.[6]



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